

A Comprehensive Technical Guide to the Physical Properties of 2-(Diisopropylamino)ethyl Methacrylate

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethyl methacrylate

Cat. No.: B099521

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **2-(Diisopropylamino)ethyl methacrylate** (DPAEMA). The information is curated for researchers, scientists, and professionals in drug development who utilize this monomer for the synthesis of stimuli-responsive polymers and other advanced applications. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for property determination, and includes visualizations of its polymerization and the pH-responsive behavior of its corresponding polymer.

Core Physical and Chemical Properties

2-(Diisopropylamino)ethyl methacrylate is a tertiary amine-containing methacrylate monomer.^[1] It is recognized for its utility in creating "smart" polymers that respond to changes in pH.^{[2][3]} These characteristics make it a valuable compound in the development of materials for biomedical applications, including drug delivery systems and functional coatings.^{[1][4]} DPAEMA is typically a clear, colorless to light yellow liquid.^{[5][6]}

General and Chemical Identifiers

Property	Value
CAS Number	16715-83-6
Molecular Formula	C ₁₂ H ₂₃ NO ₂
Molecular Weight	213.32 g/mol [5]
IUPAC Name	2-[di(propan-2-yl)amino]ethyl 2-methylprop-2-enoate[5]
Synonyms	DPA, DPAEMA, N,N-Diisopropylaminoethyl methacrylate[7][8]

Quantitative Physical Properties

The following table summarizes the key physical properties of **2-(Diisopropylamino)ethyl methacrylate**, providing a quick reference for experimental and developmental work.

Property	Value	Conditions
Appearance	Colorless to pale yellow liquid[5]	Standard
Density	0.900 g/mL[2]	at 25 °C
Boiling Point	120 °C[6]	at 15 mmHg
Refractive Index	1.145[2]	at 20 °C
Flash Point	98.9 °C (210.0 °F)[2][3]	Closed Cup
Vapor Pressure	0.053 mmHg[5]	at 25 °C (estimated)
Water Solubility	1580 mg/L[5]	at 25 °C (estimated)
LogP (Octanol-Water)	2.79[9]	(estimated)
pKa	~6.2 (monomer in aqueous solution)[9]	Standard

Experimental Protocols

This section details the methodologies for determining the key physical properties of **2-(Diisopropylamino)ethyl methacrylate**, providing a foundation for laboratory procedures.

Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for determining the boiling point of a small liquid sample.

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Heating block or oil bath with a hot plate stirrer
- Thermometer
- Small magnetic stir bar
- Clamps and stand

Procedure:

- Introduce approximately 0.5 mL of **2-(Diisopropylamino)ethyl methacrylate** into the test tube along with a small magnetic stir bar.
- Place the test tube in the heating block and clamp it securely.
- Position the thermometer so that the bulb is approximately 1 cm above the liquid's surface.
- Begin gentle stirring and heating.
- Observe for boiling and the formation of a reflux ring (condensing vapor) on the test tube walls.
- Adjust the thermometer's position so that the bulb is at the level of this reflux ring.
- The stable temperature reading at which the liquid is gently refluxing is recorded as the boiling point.

Determination of Density (Gravimetric Method)

This protocol outlines the determination of liquid density using a pycnometer or a graduated cylinder and a balance.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance

Procedure:

- Measure the mass of the clean, dry pycnometer or graduated cylinder.
- Fill the container with a known volume of **2-(Diisopropylamino)ethyl methacrylate**.
- Measure the total mass of the container and the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty container.
- The density is calculated by dividing the mass of the liquid by its volume.

Measurement of Refractive Index

The refractive index can be determined using an Abbe refractometer.

Apparatus:

- Abbe refractometer
- Dropper
- Distilled water for calibration

Procedure:

- Calibrate the Abbe refractometer using distilled water (refractive index ≈ 1.333).

- Place a few drops of **2-(Diisopropylamino)ethyl methacrylate** onto the prism of the refractometer.
- Close the prism and allow the sample to spread into a thin layer.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index from the instrument's scale.

Determination of Flash Point (Closed-Cup Method)

The flash point is determined using a closed-cup tester, such as a Pensky-Martens apparatus, in accordance with standards like ASTM D93.^[9]^[10]

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Ignition source

Procedure:

- Place the sample of **2-(Diisopropylamino)ethyl methacrylate** into the test cup of the apparatus.
- Close the lid and begin heating the sample at a slow, constant rate.
- At specified temperature intervals, apply the ignition source to the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite momentarily.^[11]

Determination of Aqueous Solubility

This procedure provides a general method for determining the solubility of an organic compound in water.

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Analytical balance

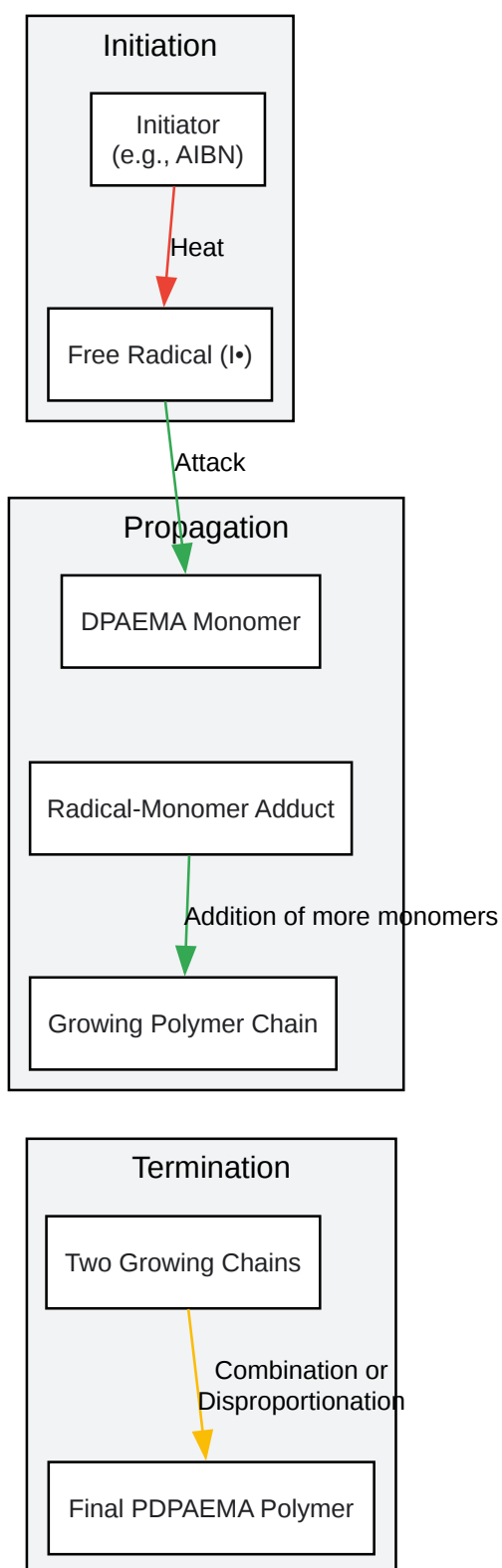
Procedure:

- In a test tube, add a small, accurately weighed amount of **2-(Diisopropylamino)ethyl methacrylate** to a known volume of distilled water.
- Vigorously shake or vortex the mixture for an extended period to ensure equilibrium is reached.
- Allow the mixture to stand and for any undissolved material to settle.
- Carefully extract a known volume of the clear aqueous phase.
- Quantify the concentration of the dissolved **2-(Diisopropylamino)ethyl methacrylate** in the aqueous phase using a suitable analytical technique, such as gas chromatography.
- The solubility is then expressed as mass per unit volume of water.

Polymerization and pH-Responsive Behavior

2-(Diisopropylamino)ethyl methacrylate is a monomer primarily used in the synthesis of polymers.^{[2][3]} Techniques such as Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization are commonly employed to create well-defined polymers.^{[12][13]} The resulting polymer, poly(**2-(diisopropylamino)ethyl methacrylate**) or PDPAEMA, exhibits a pH-responsive character due to the tertiary amine groups.^{[2][3]}

Below is a diagram illustrating the general free-radical polymerization of DPAEMA.

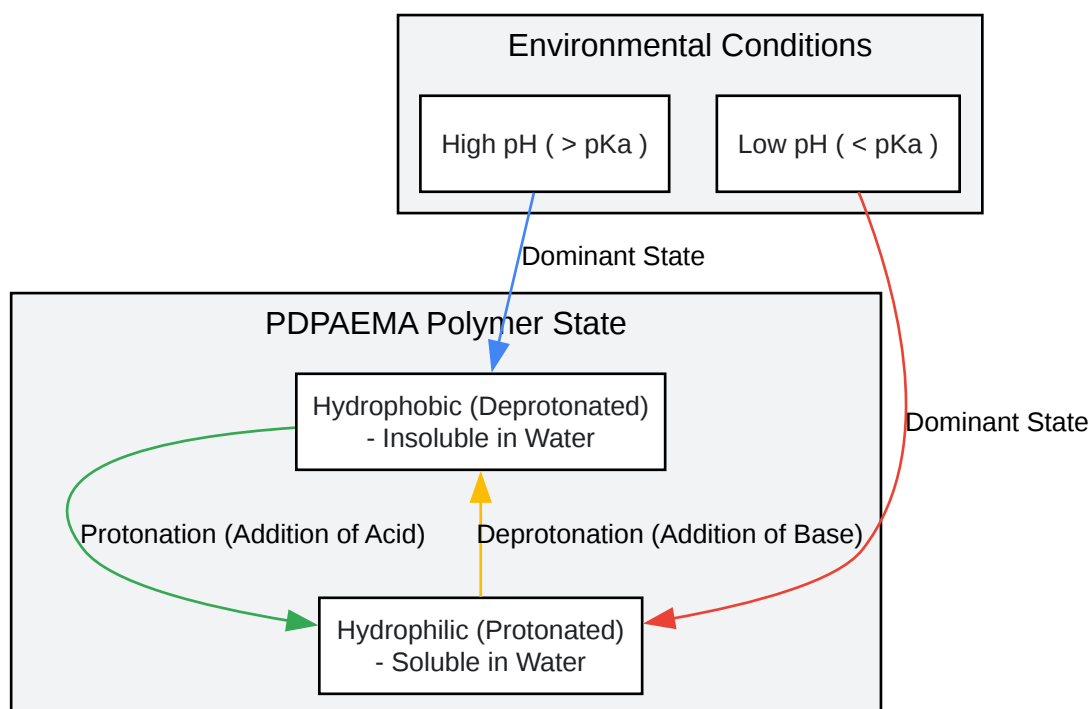


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Caption: Free-Radical Polymerization of DPAEMA.

The key feature of PDPAEMA is its pH-responsiveness. The diisopropylamino groups are basic and can be protonated in acidic conditions. This protonation leads to a change in the polymer's properties, particularly its solubility in water.

The following diagram illustrates the pH-responsive behavior of PDPAEMA.



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Caption: pH-Responsive Behavior of PDPAEMA.

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